

Synthesis pathways for Ethyl 2-(2-Bromoethyl)benzoate

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Compound of Interest

Compound Name: Ethyl 2-(2-Bromoethyl)benzoate

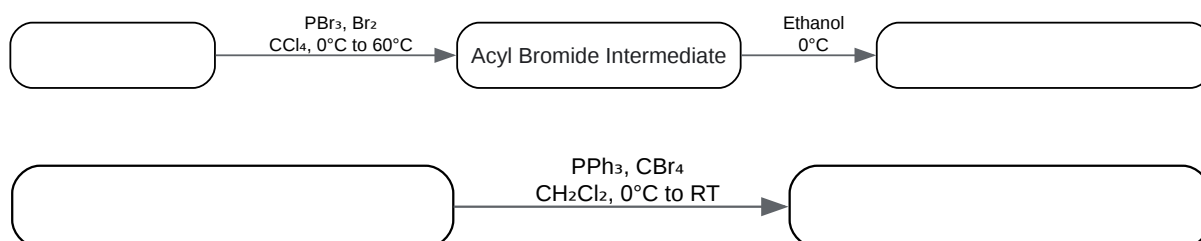
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Primary Synthesis Pathway: From Isochroman-1-one

A prevalent and efficient method for synthesizing **Ethyl 2-(2-Bromoethyl)benzoate** proceeds via the bromination and subsequent ethanolysis of Isochroman-1-one (also known as 3,4-dihydro-1H-2-benzopyran-1-one).^[1] This two-stage, one-pot reaction offers a direct route to the target compound.

Reaction Scheme:



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References

- 1. ethyl 2-(2-bromoethyl)benzoate synthesis - chemicalbook [chemicalbook.com]
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